

# Solubility Profile of (R)-(+)-2-Bromopropionic Acid in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

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This technical guide provides a comprehensive overview of the solubility of **(R)-(+)-2-Bromopropionic acid** in various organic solvents. Due to a lack of specific quantitative solubility data in publicly available literature, this guide focuses on qualitative solubility, the underlying chemical principles governing solubility, and standardized experimental protocols for determining precise solubility parameters in a laboratory setting.

## Introduction

**(R)-(+)-2-Bromopropionic acid** is a chiral carboxylic acid widely used as a building block in the synthesis of pharmaceuticals and other specialty chemicals. Its solubility in organic solvents is a critical parameter for reaction kinetics, purification processes such as crystallization, and formulation development. This document summarizes the known qualitative solubility of **(R)-(+)-2-Bromopropionic acid** and provides methodologies for its quantitative determination.

## Physicochemical Properties of (R)-(+)-2-Bromopropionic Acid

A summary of the key physical and chemical properties of **(R)-(+)-2-Bromopropionic acid** is presented in Table 1. These properties influence its solubility behavior.

Table 1: Physicochemical Properties of (R)-(+)-2-Bromopropionic Acid

Property	Value	Reference(s)
Molecular Formula	$C_3H_5BrO_2$	<a href="#">[1]</a>
Molecular Weight	152.97 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.692 g/mL at 20 °C	<a href="#">[1]</a>
Melting Point	25-26 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	203-205 °C	<a href="#">[2]</a> <a href="#">[5]</a>
pKa	~2.97	<a href="#">[6]</a>
Optical Rotation ( $[\alpha]_{20/D}$ )	$+26\pm2^\circ$ , neat	<a href="#">[1]</a>

## Solubility Data

While specific quantitative solubility data (e.g., g/100 mL) for **(R)-(+)-2-Bromopropionic acid** in a range of organic solvents is not readily available in the surveyed literature, qualitative descriptions of its solubility have been compiled. Table 2 summarizes this information.

Table 2: Qualitative Solubility of **(R)-(+)-2-Bromopropionic Acid** in Common Organic Solvents

Solvent	Solvent Type	Qualitative Solubility	Reference(s)
Water	Protic, Polar	Soluble	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Methanol	Protic, Polar	Miscible (Expected)	<a href="#">[5]</a>
Ethanol	Protic, Polar	Miscible	<a href="#">[5]</a>
Chloroform	Aprotic, Moderately Polar	Miscible	<a href="#">[5]</a>
Diethyl Ether	Aprotic, Weakly Polar	Miscible	<a href="#">[5]</a>
Benzene	Aprotic, Non-polar	Miscible	<a href="#">[5]</a>
Hexane	Aprotic, Non-polar	Limited Solubility/Insoluble	<a href="#">[2]</a>

Note: "Miscible" indicates that the substance dissolves in all proportions. The solubility of enantiomers, such as **(R)-(+)-2-Bromopropionic acid** and its (S)-(-) counterpart, is expected to be identical in achiral solvents.

The solubility of 2-bromopropionic acid is dependent on temperature, typically increasing as the temperature rises.[\[2\]](#)

## Principles of Solubility

The solubility of **(R)-(+)-2-Bromopropionic acid** is governed by its molecular structure, which features both a polar carboxylic acid group and a more non-polar alkyl bromide moiety. The principle of "like dissolves like" is central to understanding its solubility profile.

- **Polar Solvents:** The carboxylic acid group can act as both a hydrogen bond donor and acceptor, leading to strong interactions with polar protic solvents like water and alcohols (e.g., methanol, ethanol). This results in high solubility or miscibility.[\[2\]](#)
- **Moderately Polar Solvents:** In aprotic polar solvents such as chloroform and diethyl ether, dipole-dipole interactions between the solvent and the polar functional groups of the acid contribute to its solubility.[\[5\]](#)

- Non-polar Solvents: In non-polar solvents like hexane, the energy required to break the strong hydrogen bonds between the carboxylic acid molecules is not sufficiently compensated by the weak van der Waals forces with the solvent, resulting in poor solubility.  
[\[2\]](#)

## Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following established methods can be employed.

### Isothermal Equilibrium Method

This gravimetric method is a reliable technique for determining the solubility of a solid or liquid solute in a solvent at a constant temperature.

Methodology:

- Sample Preparation: An excess amount of **(R)-(+)-2-Bromopropionic acid** is added to a known volume or mass of the selected organic solvent in a sealed, temperature-controlled vessel.
- Equilibration: The mixture is agitated (e.g., using a magnetic stirrer or shaker bath) at a constant temperature for a sufficient period to ensure that equilibrium is reached (typically 24-48 hours).
- Phase Separation: After equilibration, the agitation is stopped, and the undissolved solute is allowed to settle, leaving a saturated solution.
- Sampling and Analysis: A known volume or mass of the clear, saturated supernatant is carefully withdrawn using a pre-heated or pre-weighed syringe to avoid precipitation upon cooling. The solvent is then evaporated from the sample under controlled conditions (e.g., in a vacuum oven).
- Quantification: The mass of the remaining solute is determined gravimetrically. The solubility is then calculated and can be expressed in various units, such as g/100 mL, mol/L, or mole fraction.

## Visual Method (Polythermal)

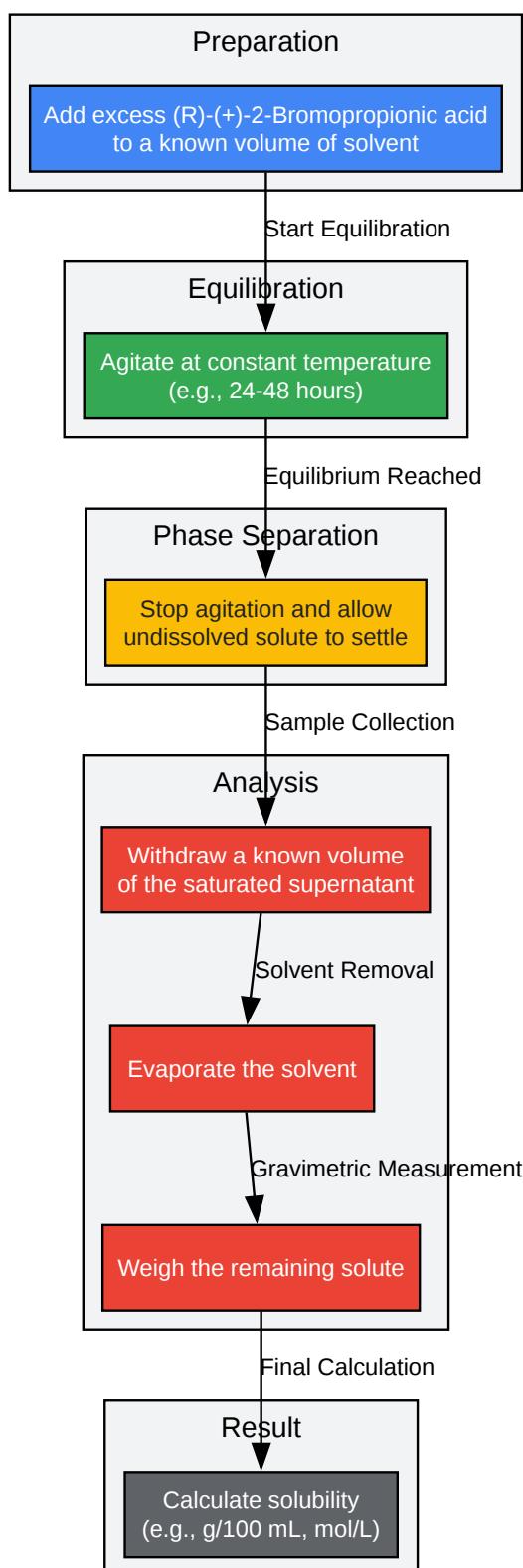
This method is useful for determining the temperature dependence of solubility.

Methodology:

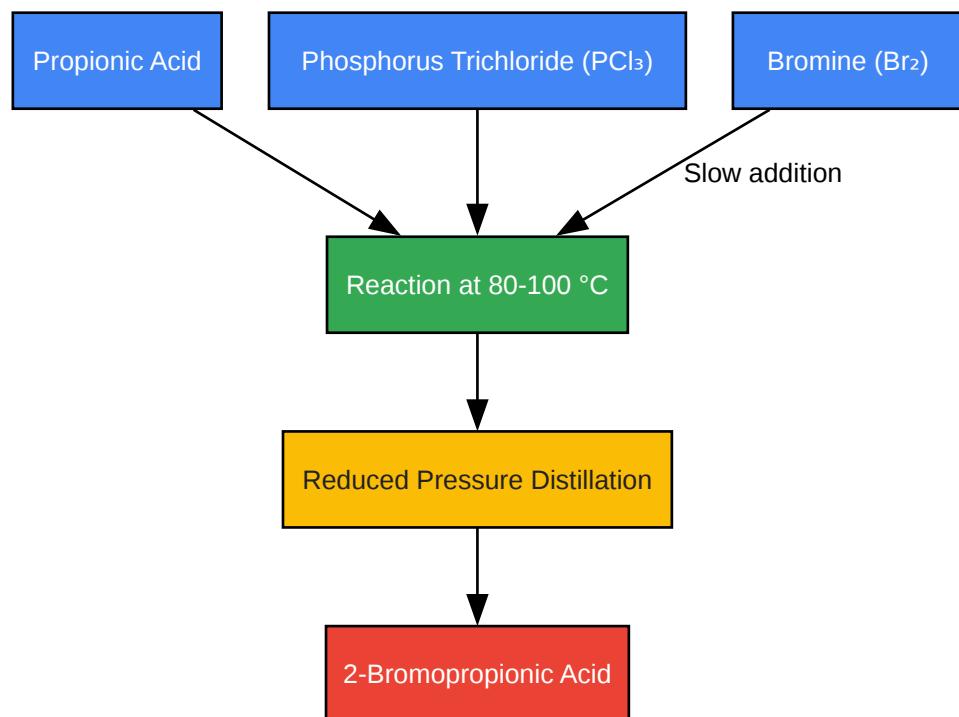
- Sample Preparation: A series of sealed tubes are prepared, each containing a known mass of **(R)-(+)-2-Bromopropionic acid** and a known mass of the solvent.
- Heating and Observation: The tubes are slowly heated in a controlled temperature bath with constant agitation. The temperature at which the last solid particle dissolves is recorded as the saturation temperature for that specific concentration.
- Data Analysis: By repeating this procedure for different concentrations, a solubility curve as a function of temperature can be constructed.

## Visualizations

The following diagrams illustrate the logical workflow for determining solubility and the general synthesis of 2-bromopropionic acid.

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Caption: Workflow for Isothermal Equilibrium Solubility Determination.

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Caption: General Synthesis of 2-Bromopropionic Acid.[5]

## Conclusion

**(R)-(+)2-Bromopropionic acid** exhibits solubility characteristics typical of a short-chain carboxylic acid, showing high solubility in polar organic solvents and limited solubility in non-polar media. For applications requiring precise solubility values, direct experimental determination is recommended using established protocols such as the isothermal equilibrium method. The information and methodologies presented in this guide are intended to assist researchers in the effective handling and application of this important chiral building block.

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- To cite this document: BenchChem. [Solubility Profile of (R)-(+)-2-Bromopropionic Acid in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167591#solubility-of-r-2-bromopropionic-acid-in-organic-solvents]

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